

dodemorph acetate compatibility with other pesticides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Dodemorph Acetate: Key Properties

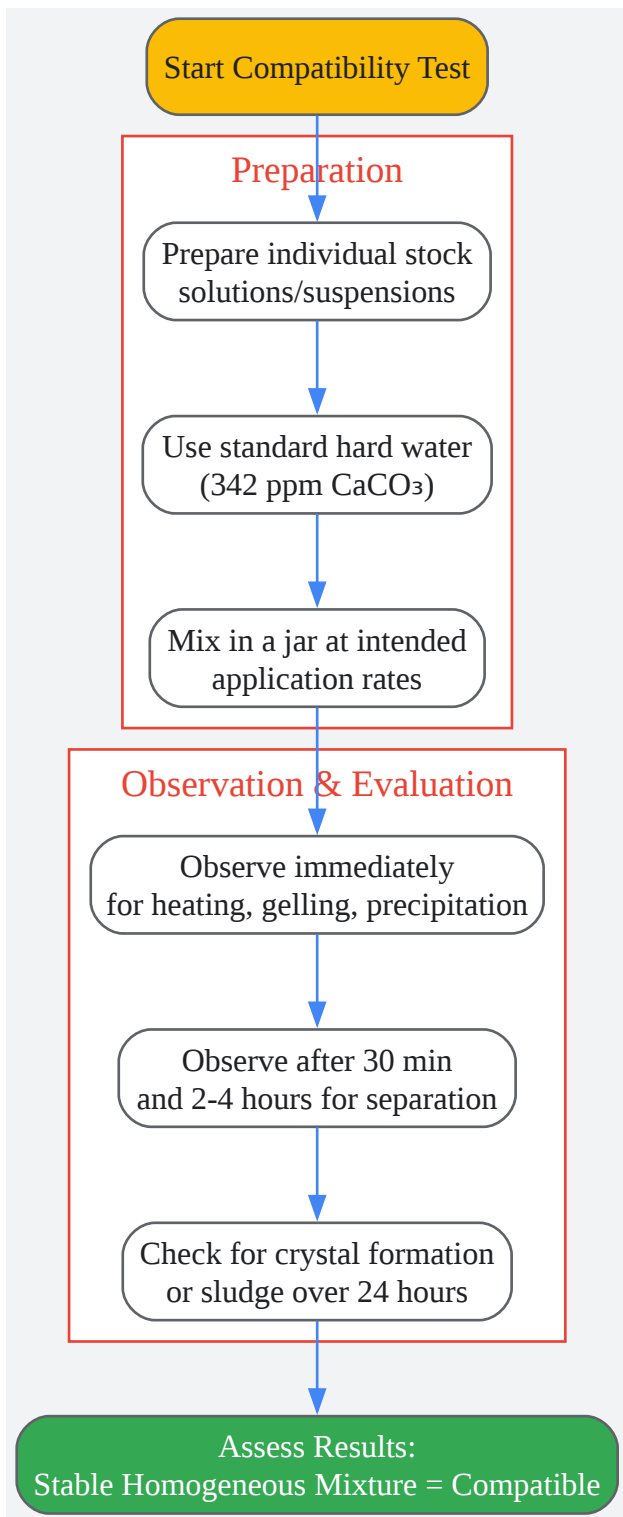
The table below summarizes the core chemical and functional characteristics of **dodemorph acetate** that are relevant for compatibility considerations [1].

Property	Description
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine acetate [1]
Chemical Group	Morpholine fungicide [1]
Mode of Action	Systemic with protective and curative action. Inhibits sterol biosynthesis (ergosterol) in membranes [1].
FRAC Code	5 (High risk of resistance) [1]
Solubility in Water	746 mg/L (at 20°C, pH 7) [1]
Log P	4.23 (High) [1]
Formulation Example	Emulsifiable concentrate (EC) [1]

FAQ & Troubleshooting Guide

Here are answers to common compatibility questions, based on general principles and the available data.

- **Q1: With which pesticides is dodemorph acetate compatible?**
 - **A:** Specific combination data is not available in the search results. **Dodemorph acetate is approved for use in several EU countries** (e.g., Germany, Italy, Netherlands) [1], indicating its general usability in integrated pest management systems. However, physical and chemical compatibility must be tested case-by-case with your specific tank-mix partners.
- **Q2: What is a standard protocol for testing pesticide compatibility?**
 - **A:** You can adapt the following general workflow to test **dodemorph acetate** with other pesticides. The diagram below outlines the key steps, from preparation to evaluation.



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- **Q3: What are common signs of incompatibility?**
 - **A:** Be observant during testing for these key indicators [1]:

- **Formation of a gel** or a thick, non-pourable mixture.
 - **Precipitation** of solids or formation of crystals.
 - **Severe separation** that cannot be re-suspended with moderate agitation.
 - **Excessive foaming** or formation of a persistent foam layer.
 - **Heat generation** upon mixing.
- **Q4: How can resistance to dodemorph acetate be managed?**
 - **A:** As a FRAC Code 5 fungicide, **dodemorph acetate** is at high risk for resistance development. Always adhere to the following strategies [1]:
 - **Mix with non-cross-resistant fungicides** from different FRAC groups.
 - **Rotate** with fungicides of different modes of action.
 - **Apply as a preventative** or early curative treatment.
 - **Follow label instructions** strictly regarding application rates and total number of applications per season.

How to Proceed with Your Research

Given the lack of specific combination data, I suggest the following actions to find the information you need:

- **Contact the Manufacturer:** Reach out to BASF or other current manufacturers and suppliers [1] [2]. They often have the most detailed and proprietary compatibility data for their products.
- **Consult Regional Experts:** Check with your local agricultural extension service or regulatory body. They may have region-specific guidelines and data.
- **Perform Your Own Jar Tests:** The experimental protocol provided above is a critical and standard practice to determine physical compatibility in your own laboratory setting before proceeding to field trials.

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References

1. (Ref: BAS 238F) Dodemorph acetate [sitem.herts.ac.uk]
2. | 1593-77-7 DODEMORPH [chemicalbook.com]

To cite this document: Smolecule. [dodemorph acetate compatibility with other pesticides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569962#dodemorph-acetate-compatibility-with-other-pesticides>]

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